

Application Notes & Protocols: 4-Chloro-3-methylbenzoic Acid in Organic Synthesis

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Compound of Interest

Compound Name: 4-Chloro-3-methylbenzoic acid

Cat. No.: B154735

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Introduction

4-Chloro-3-methylbenzoic acid (CAS No. 7697-29-2) is a highly versatile substituted aromatic carboxylic acid that serves as a crucial building block in modern organic synthesis.^{[1][2]} Its distinct structural features—a carboxylic acid group for derivatization, and a chlorinated and methylated benzene ring for targeted modifications—make it an essential intermediate in the production of a wide array of high-value chemicals.^[1] This guide provides an in-depth exploration of its applications, focusing on its role as a reactant in key synthetic transformations. It is intended for researchers, chemists, and professionals in the pharmaceutical, agrochemical, and material science industries.

The strategic placement of the chloro and methyl groups on the benzene ring influences the molecule's reactivity, making it a valuable precursor for creating complex molecular architectures.^[1] It is prominently used in the synthesis of pharmaceuticals, including anti-inflammatory agents, analgesics, and novel cancer therapies.^{[1][3]} Furthermore, its derivatives are integral to the formulation of modern herbicides and fungicides, contributing significantly to agricultural productivity.^{[1][4]} This document details the core reactivity of **4-chloro-3-methylbenzoic acid** and provides validated protocols for its conversion into key chemical derivatives.

Physicochemical and Safety Data

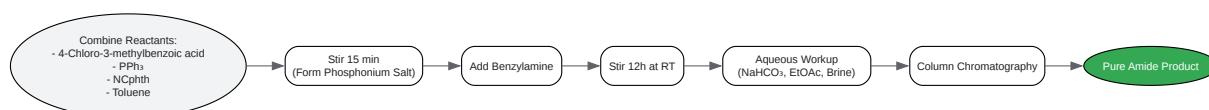
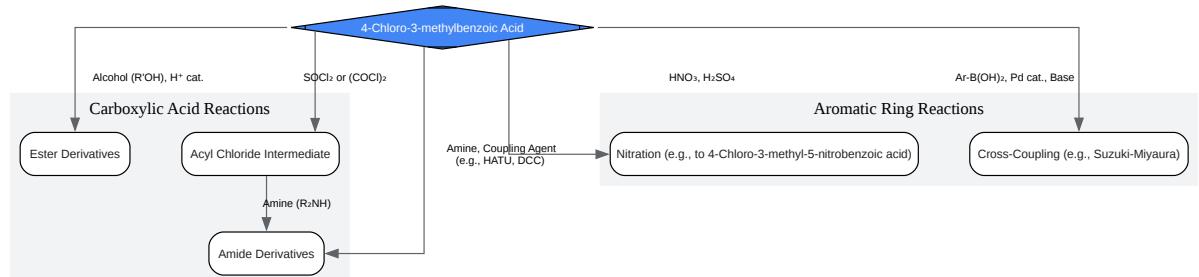
A thorough understanding of a reactant's properties is fundamental to its effective and safe use in the laboratory.

Property	Value	Reference
CAS Number	7697-29-2	[5]
Molecular Formula	C ₈ H ₇ ClO ₂	[5]
Molecular Weight	170.59 g/mol	[5] [6]
Appearance	White to off-white crystalline solid	[2]
Melting Point	Not specified in search results	
IUPAC Name	4-chloro-3-methylbenzoic acid	[5]
Synonyms	4-Chloro-m-toluic acid	[5] [6]

Safety Profile: **4-Chloro-3-methylbenzoic acid** is classified as an irritant. It is known to cause skin irritation (H315) and serious eye irritation (H319).[\[5\]](#) It may also cause respiratory irritation (H335).[\[5\]](#) Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood.

Core Reactivity and Synthetic Pathways

The synthetic utility of **4-chloro-3-methylbenzoic acid** stems from two primary reactive sites: the carboxylic acid group and the aromatic ring. The carboxylic acid allows for classic transformations into esters, amides, and acid chlorides. The aromatic ring, activated by the methyl group and influenced by the chloro substituent, can undergo further electrophilic substitution or participate in metal-catalyzed cross-coupling reactions.



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